

Handling and storage precautions for tert-butyl chloroacetate

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Compound of Interest

Compound Name: *tert-Butyl chloroacetate*

Cat. No.: *B093202*

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Technical Support Center: tert-Butyl Chloroacetate

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **tert-butyl chloroacetate**.

Frequently Asked Questions (FAQs)

1. What is **tert-butyl chloroacetate** and what are its primary hazards?

Tert-butyl chloroacetate (CAS No. 107-59-5) is a clear, colorless to yellow liquid with a strong, camphor-like odor.^[1] It is a flammable liquid and vapor that is harmful if swallowed, inhaled, or in contact with skin.^{[2][3]} It can cause serious eye irritation and may cause skin sensitization by contact.^[1] It is also very toxic to aquatic life.^[3]

2. What are the immediate first aid measures in case of exposure?

Immediate medical attention is required for any significant exposure.^[2]

- **Eye Contact:** Immediately rinse eyes with plenty of water for at least 15 minutes, making sure to flush under the eyelids.^[2]
- **Skin Contact:** Remove contaminated clothing and wash the affected skin area immediately with plenty of water for at least 15 minutes.^[4]

- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[1] Do not use the mouth-to-mouth method if the substance was inhaled.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water.[5]

3. What personal protective equipment (PPE) is necessary when handling **tert-butyl chloroacetate**?

To ensure safety, the following PPE should be worn:

- Eye/Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch).[5]
- Hand Protection: Handle with appropriate chemical-resistant gloves. Inspect gloves before use and use a proper glove removal technique to avoid skin contact.[5]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[1] All handling should be conducted in a chemical fume hood.[1]

4. How should I properly store **tert-butyl chloroacetate**?

Store in a cool, dry, and well-ventilated area designated for flammable liquids.[1][6] Keep containers tightly closed and upright to prevent leakage.[5] It is crucial to store it away from heat, sparks, open flames, and other sources of ignition.[6] The substance is also moisture-sensitive.[7]

5. What materials are incompatible with **tert-butyl chloroacetate**?

Avoid contact with strong oxidizing agents, strong bases, and metals.[1][2]

6. What should I do in the event of a spill?

In case of a spill, immediately evacuate the area and remove all sources of ignition.[4] Use spark-proof tools and explosion-proof equipment for cleanup.[6] Absorb the spill with an inert

material like dry sand or earth and place it into a suitable, closed container for disposal.[6]
Ensure adequate ventilation.[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Material has developed a yellow color.	Exposure to impurities or slight decomposition over time.	While a slight yellow color may not indicate significant degradation for all applications, for high-purity work, it is advisable to purify the material. Purification can be achieved by dissolving in ether, washing with water, 10% sulfuric acid, and saturated sodium bicarbonate solution, followed by drying and vacuum distillation.[8][9]
Visible precipitate or solid formation in the liquid.	Contamination or decomposition.	Do not use the material. Dispose of it as hazardous waste according to your institution's guidelines.
Strong, irritating odor is more pungent than usual.	A possible leak or spill from the container.	Check the container for any damage or improper sealing. If a leak is detected, handle it as a spill, wearing appropriate PPE. Ensure the storage area is well-ventilated.

Quantitative Data Summary

The following tables provide key quantitative data for **tert-butyl chloroacetate**.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C6H11ClO2	[1]
Molecular Weight	150.60 g/mol	[10]
Appearance	Clear colorless to yellow liquid	[8]
Odor	Strong, camphor-like	[1]
Boiling Point	48-49 °C @ 11 mmHg	[1]
Flash Point	46 °C (114.8 °F)	[1]
Specific Gravity	1.053 g/mL at 25 °C	[9]
Solubility in Water	<0.1 g/L (20°C)	[1]

Toxicological Data

Test	Species	Value	Source(s)
LD50 Oral	Rat	380 mg/kg	[5]
LC50 Inhalation	Rat	4.738 mg/m ³ (4 h)	[5]

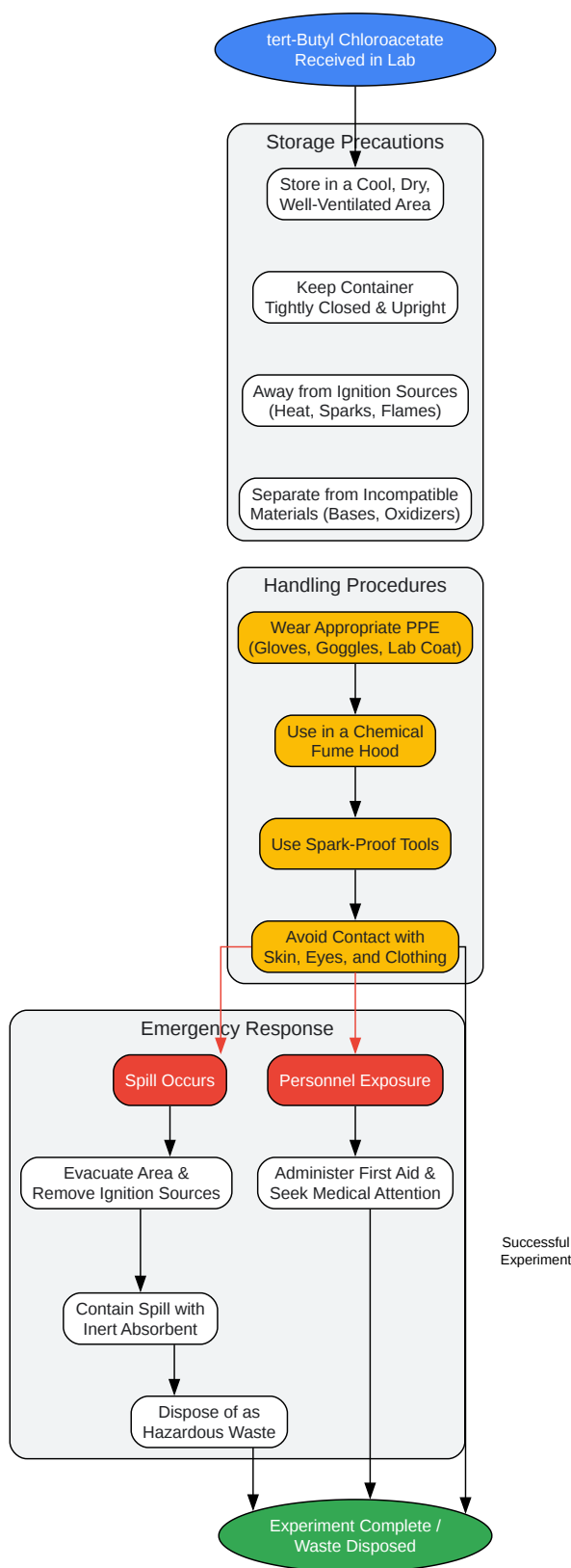
Experimental Protocols

Spill Neutralization and Cleanup

- Evacuate and Ventilate: Immediately clear the area of all personnel and ensure there is adequate ventilation. Remove any potential ignition sources.
- Don PPE: Put on all required personal protective equipment, including respiratory protection, chemical-resistant gloves, safety goggles, a face shield, and protective clothing.
- Containment: For small spills, absorb the liquid with an inert material such as vermiculite, dry sand, or earth.[1]
- Collection: Use non-sparking tools to carefully collect the absorbed material and place it into a labeled, sealable container for hazardous waste.[6]

- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.
- Disposal: Dispose of the waste container according to institutional and local regulations for hazardous chemical waste.[\[10\]](#)

Diagrams



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Caption: Workflow for safe handling and storage of **tert-butyl chloroacetate**.

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